

Personal protective equipment for handling Niflumic Acid-d5

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Niflumic Acid-d5

Cat. No.: B12418061

[Get Quote](#)

Essential Safety and Handling Guide for Niflumic Acid-d5

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **Niflumic Acid-d5**. The following procedures are designed to ensure the safe handling, use, and disposal of this compound, minimizing exposure risks and ensuring a secure laboratory environment. **Niflumic Acid-d5** is the deuterated form of Niflumic acid, and while it is used as an analgesic and anti-inflammatory agent, it presents hazards that require careful management.^{[1][2]}

Hazard Summary: **Niflumic Acid-d5** is harmful if swallowed, inhaled, or absorbed through the skin.^{[3][4]} It is known to cause irritation to the eyes, skin, and respiratory system.^{[3][4][5]} The compound is a light-sensitive and hygroscopic light yellow powder.^[3]

Personal Protective Equipment (PPE)

The following table summarizes the necessary personal protective equipment for handling **Niflumic Acid-d5**. Consistent and correct use of PPE is the most critical line of defense against chemical exposure.

Body Part	Required PPE	Specifications and Best Practices
Eyes/Face	Chemical safety goggles or eyeglasses	Must comply with OSHA's eye and face protection regulations (29 CFR 1910.133) or European Standard EN166.[3] Ensure a proper fit to prevent dust from entering the eyes.
Hands	Chemical-resistant gloves	Nitrile, neoprene, or latex gloves are recommended.[6] Double gloving is advised for all handling procedures, including compounding and disposal.[7] Gloves should be powder-free and changed regularly or immediately if contaminated.[6][7]
Body	Protective clothing/laboratory coat	A disposable, lint-free, low-permeability gown with a solid front, long sleeves, and tight-fitting cuffs is required to prevent skin contact.[3][7]
Respiratory	NIOSH-approved respirator	A fit-tested N95 or N100 respirator is essential when there is a risk of generating airborne powder or aerosols. [3][6] All handling of the solid compound should be done in a well-ventilated area, preferably a chemical fume hood.[3]

Operational Plan: Step-by-Step Handling Protocol

This protocol outlines the procedural steps for safely managing **Niflumic Acid-d5** from receipt to experimental use.

- Receiving and Inspection:
 - Upon receipt, inspect the container for any damage or leaks.
 - Wear appropriate PPE (gloves and safety glasses) during inspection.
 - Verify that the container is properly labeled.
- Storage:
 - Store in a cool, dry, and well-ventilated area.[3][4]
 - Keep the container tightly closed to prevent moisture absorption as the material is hygroscopic.[3]
 - Protect from light.[3]
 - Store away from incompatible materials.[4]
 - Ensure the storage area is equipped with an eyewash station and a safety shower.[3]
- Preparation and Handling for Experiments:
 - All handling of **Niflumic Acid-d5** powder must be conducted in a certified chemical fume hood to minimize inhalation exposure.[3]
 - Before handling, ensure all required PPE is correctly donned.
 - Minimize the generation of dust when weighing or transferring the powder.[3]
 - Use non-sparking tools to prevent ignition sources.[4]
 - Avoid all direct contact with the compound.[3]
 - Do not eat, drink, or smoke in the handling area.[8]
- In Case of a Spill:
 - Evacuate the immediate area if a significant amount of dust is generated.

- Ensure proper PPE, including respiratory protection, is worn before cleaning up.[3]
- Carefully sweep or vacuum the spilled material and place it into a sealed, labeled container for disposal.[3]
- Avoid dry sweeping that can create dust.
- Clean the spill area thoroughly with soap and water.[8]

Disposal Plan

Proper disposal of **Niflumic Acid-d5** and any contaminated materials is critical to prevent environmental contamination and ensure regulatory compliance.

- Waste Collection:
 - Collect all waste material, including unused compound and contaminated disposables (e.g., gloves, wipes, pipette tips), in a designated, sealed, and clearly labeled hazardous waste container.[4]
- Disposal Procedure:
 - Dispose of the waste through an approved hazardous waste disposal facility.[4]
 - Follow all local, state, and federal regulations for chemical waste disposal.
 - Do not dispose of **Niflumic Acid-d5** down the drain, as it may cause long-lasting harmful effects to aquatic life.[5]
 - Handle uncleaned containers as you would the product itself.

Quantitative Data

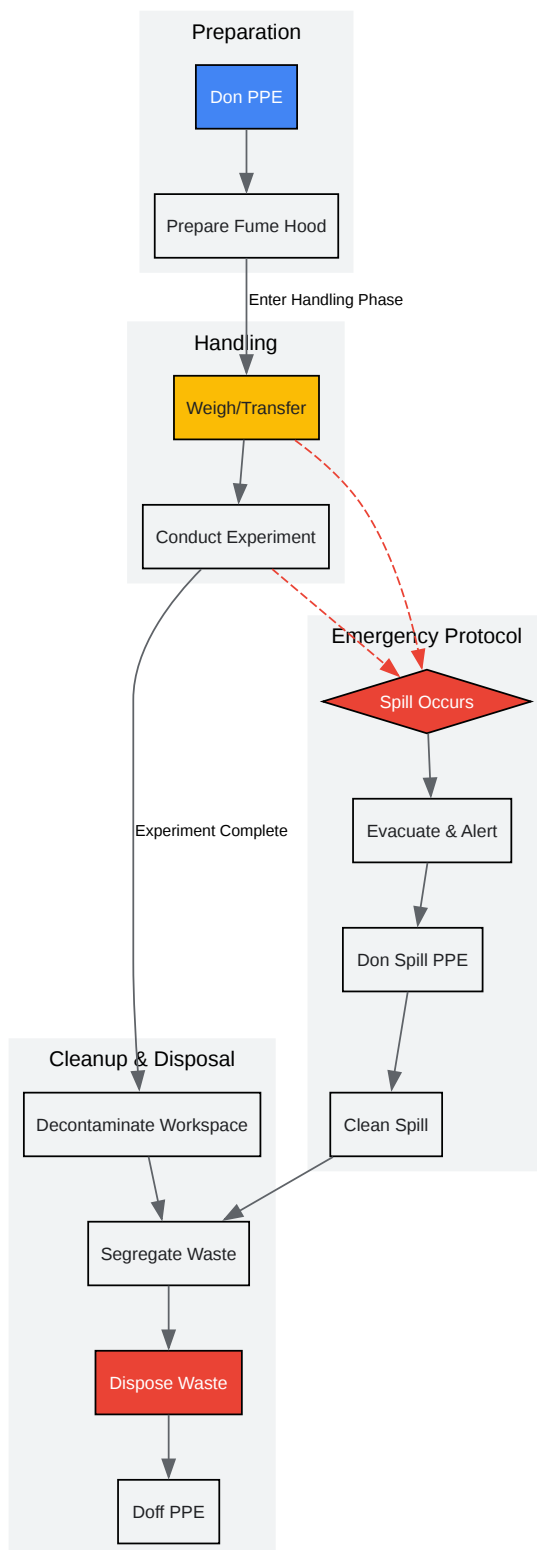
The following table provides key quantitative information for Niflumic Acid and its deuterated form.

Property	Value	Source
Molecular Weight (Niflumic Acid)	282.22 g/mol	[9]
Molecular Weight (Niflumic Acid-d5)	287.25 g/mol	[10]
Melting Point (Niflumic Acid)	204 °C	[2]
Boiling Point (Niflumic Acid)	192 °C	[4]

Safe Handling Workflow

The following diagram illustrates the logical flow of operations for handling **Niflumic Acid-d5**, from preparation to disposal, emphasizing safety checkpoints.

Safe Handling Workflow for Niflumic Acid-d5

[Click to download full resolution via product page](#)Caption: Workflow for safe handling of **Niflumic Acid-d5**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. Niflumic acid - Wikipedia [en.wikipedia.org]
- 3. s3-us-west-2.amazonaws.com [s3-us-west-2.amazonaws.com]
- 4. chemicalbook.com [chemicalbook.com]
- 5. cdn.caymanchem.com [cdn.caymanchem.com]
- 6. Safe handling of hazardous drugs - PMC [pmc.ncbi.nlm.nih.gov]
- 7. osha.gov [osha.gov]
- 8. datasheets.scbt.com [datasheets.scbt.com]
- 9. Niflumic Acid | C₁₃H₉F₃N₂O₂ | CID 4488 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 10. pharmaffiliates.com [pharmaffiliates.com]
- To cite this document: BenchChem. [Personal protective equipment for handling Niflumic Acid-d₅]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12418061#personal-protective-equipment-for-handling-niflumic-acid-d5]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com